

# 2-Aminodiphenylamine safety, handling, and storage guidelines

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## Compound of Interest

Compound Name: 2-Aminodiphenylamine

Cat. No.: B160148

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An In-depth Technical Guide to the Safety, Handling, and Storage of **2-Aminodiphenylamine**

This guide provides comprehensive safety, handling, and storage information for **2-aminodiphenylamine** (CAS No. 534-85-0), intended for researchers, scientists, and professionals in drug development. Adherence to these guidelines is crucial for minimizing risks and ensuring a safe laboratory environment.

## Hazard Identification and Classification

**2-Aminodiphenylamine** is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are associated with acute toxicity and skin irritation.<sup>[1][2]</sup>

Table 1: GHS Hazard Classification for **2-Aminodiphenylamine**

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1] [2]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[1][2]
Skin Irritation	Category 2	H315: Causes skin irritation[1] [2]
Genetic Defects	Suspected	H341: Suspected of causing genetic defects[3][4]

## Toxicological Properties

The toxicological properties of **2-aminodiphenylamine** have not been exhaustively investigated.[1] However, available data and classifications indicate significant health risks upon exposure.

Table 2: Summary of Toxicological Data

Toxicity Endpoint	Result	Species	Reference
Acute Oral Toxicity	Category 4 (Harmful)	Rat	[1]
Acute Inhalation Toxicity	Category 4 (Harmful)	Not specified	[1]
Skin Irritation	Category 2 (Irritant)	Not specified	[1]
Eye Irritation	May cause serious eye irritation	Not specified	[2]
Carcinogenicity	Not identified as a carcinogen by IARC, NTP, or OSHA[1]	Not applicable	[1]

## Experimental Protocols for Toxicological Assessment

Standardized protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD), are crucial for the reliable assessment of chemical toxicity. The following are detailed methodologies for key toxicological studies relevant to **2-aminodiphenylamine**.

## Acute Oral Toxicity - Acute Toxic Class Method (Based on OECD Guideline 423)

Objective: To determine the acute oral toxicity of a substance.

Methodology:

- Test Animals: Healthy, young adult rodents (typically rats), of a single sex (usually females), are used. The animals are fasted prior to dosing (food, but not water, is withheld overnight).  
[5]
- Dose Administration: The test substance is administered in a single dose by oral gavage. The starting dose is selected from one of four fixed levels: 5, 50, 300, and 2000 mg/kg body weight.[6]
- Procedure: The test is conducted in a stepwise manner, using three animals per step. The absence or presence of compound-related mortality at one step determines the next step:
  - If mortality occurs, the test is repeated at a lower dose level.
  - If no mortality occurs, the test is repeated at a higher dose level.
- Observations: Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days.[7] All animals are subjected to a gross necropsy at the end of the observation period.[7]

## Skin Irritation/Corrosion (Based on OECD Guideline 404)

Objective: To determine the potential of a substance to cause skin irritation or corrosion.

Methodology:

- Test Animal: A single albino rabbit is typically used for the initial test.

- **Dose Application:** A small area of the animal's skin (approximately 6 cm<sup>2</sup>) is clipped free of fur. 0.5 g of the solid test substance (moistened with a small amount of water) is applied to the skin under a gauze patch.
- **Exposure:** The test substance is applied for a duration of four hours. After exposure, the residual substance is removed.
- **Observations:** The skin is examined for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. Observations continue for 14 days to assess the reversibility of any effects.
- **Confirmatory Test:** If a corrosive effect is not observed in the initial test, a confirmatory test with two additional animals is performed.

## Acute Inhalation Toxicity - Acute Toxic Class Method (Based on OECD Guideline 436)

**Objective:** To determine the acute toxicity of a substance when inhaled.

**Methodology:**

- **Test Animals:** Healthy young adult rats, three of each sex per step, are used.
- **Exposure:** Animals are exposed to the test substance as a dust or aerosol in an inhalation chamber for four hours.
- **Concentrations:** The starting concentration is selected from one of four fixed levels corresponding to GHS categories.
- **Procedure:** The test is conducted in a stepwise manner. The absence or presence of compound-related mortality at one step determines the next.
- **Observations:** Animals are observed daily for clinical signs of toxicity for at least 14 days. Body weights are determined at least weekly. All animals undergo a gross necropsy.

## Safety and Handling

**Engineering Controls:**

- Work should be conducted in a well-ventilated area, preferably under a chemical fume hood, to avoid the inhalation of dust.[\[1\]](#)

Personal Protective Equipment (PPE):

Proper PPE is mandatory to prevent skin and eye contact, and inhalation.

Table 3: Recommended Personal Protective Equipment

Body Part	Equipment	Specifications
Respiratory	Respirator	Required when dusts are generated. N95 (US) or equivalent. <a href="#">[1]</a> <a href="#">[8]</a>
Hands	Gloves	Chemical-resistant gloves (e.g., nitrile rubber). <a href="#">[1]</a>
Eyes/Face	Safety Glasses, Face Shield	Wear safety glasses with side shields or a face shield. <a href="#">[8]</a>
Skin/Body	Lab Coat, Protective Clothing	Wear a lab coat and ensure skin is not exposed. <a href="#">[1]</a>

Hygiene Measures:

- Wash hands thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke in the work area.[\[1\]](#)
- Remove contaminated clothing immediately and wash it before reuse.[\[1\]](#)

## Storage Requirements

Proper storage is essential to maintain the stability of **2-aminodiphenylamine** and to prevent hazardous reactions.

Table 4: Storage Conditions for **2-Aminodiphenylamine**

Parameter	Requirement
General	Keep container tightly closed in a dry and well-ventilated place.[1][9]
Temperature	Store at room temperature.[9]
Light	Light sensitive; store in the dark.[1][9]
Incompatibilities	Acid chlorides, acid anhydrides, chloroformates, and strong oxidizing agents.[9]

## Emergency Procedures

### First Aid Measures:

- General Advice: Show the Safety Data Sheet to the doctor in attendance.[1]
- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[1]
- In Case of Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower.[1]
- In Case of Eye Contact: Rinse out with plenty of water. Remove contact lenses.[1]
- If Swallowed: Immediately make the victim drink water (two glasses at most). Consult a physician.[1]

### Firefighting Measures:

- Suitable Extinguishing Media: Water, foam, carbon dioxide (CO<sub>2</sub>), dry powder.[1]
- Specific Hazards: Combustible. Hazardous combustion gases or vapors may develop in the event of a fire, including carbon oxides and nitrogen oxides (NO<sub>x</sub>).[1]
- Protective Equipment: Wear self-contained breathing apparatus. Prevent skin contact by wearing suitable protective clothing or by keeping a safe distance.[1]

#### Accidental Release Measures:

- Personal Precautions: Avoid inhalation of dust and substance contact. Ensure adequate ventilation. Evacuate the danger area and consult an expert.<sup>[1]</sup>
- Environmental Precautions: Do not let the product enter drains.<sup>[1]</sup>
- Containment and Cleanup: Cover drains. Collect, bind, and pump off spills. Take up the material dry and dispose of it properly. Clean the affected area. Avoid the generation of dust.<sup>[1]</sup>

## Logical Workflow for Safe Handling and Management

The following diagram illustrates the logical workflow for the safe management of **2-aminodiphenylamine** in a research setting.

A logical workflow for the safe management of **2-aminodiphenylamine**.

This comprehensive guide is intended to provide essential information for the safe handling, storage, and use of **2-aminodiphenylamine**. It is imperative that all personnel are thoroughly trained on these procedures and have access to the full Safety Data Sheet before working with this chemical.

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